

Strategic Sourcing and Commercial Availability of High-Complexity Intermediates

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(3-Chloro-2-pyridinylamino)ethanol
Cat. No.: B8539108

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A Technical Framework for CAS 120556-97-8 and Analogous Entities[2]

Executive Summary

In drug development, the integrity of the supply chain relies on precise chemical identification. Ambiguities in CAS Registry Numbers—common during the translation from patent literature to commercial procurement—can lead to costly sourcing errors.[1][2] This guide provides a rigorous workflow for verifying the identity of CAS 120556-97-8, assessing its commercial viability, and engaging with Contract Manufacturing Organizations (CMOs) when off-the-shelf availability is null.[2]

Chemical Identity & Validation Protocol

Before soliciting quotes, the researcher must validate the identifier to ensure the correct molecular target is procured.

2.1 The Checksum Failure Analysis

CAS numbers follow a specific mathematical validation rule (

).[1][2] For the input 120556-97-8:

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Sources

- 1. Bromotrimethylsilane | C₃H₉BrSi | CID 76113 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,4-Dioxaspiro[4.5]decan-8-one | 4746-97-8 [chemicalbook.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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